A Comparative Guide to the Structure-Activity Relationships of Thiazole Carbamates

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Compound of Interest

Compound Name:	*2,2,2-trifluoroethyl N-(1,3-thiazol-2-yl)carbamate*
CAS No.:	*1197741-10-8*
Cat. No.:	*B1522136*

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Welcome to a comprehensive exploration of the structure-activity relationships (SAR) of thiazole carbamates. This guide is designed for researchers, scientists, and drug development professionals seeking to understand the nuanced interplay between the chemical structure of these versatile compounds and their biological activity. We will delve into the key structural modifications that govern the potency and selectivity of thiazole carbamates against various biological targets, supported by experimental data and detailed protocols.

Introduction: The Thiazole Carbamate Scaffold in Medicinal Chemistry

The thiazole ring is a privileged scaffold in medicinal chemistry, appearing in a wide array of FDA-approved drugs.[1] Its unique electronic properties and ability to engage in various non-covalent interactions make it an attractive core for designing novel therapeutic agents. When combined with a carbamate moiety, the resulting thiazole carbamate scaffold offers a versatile platform for developing potent and selective inhibitors of various enzymes and modulators of biological pathways. The carbamate group, a stable and effective hydrogen bond donor and acceptor, often plays a crucial role in the binding of these molecules to their targets.[2][3] This

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guide will compare the SAR of different thiazole carbamates, focusing on how modifications to the thiazole core, the carbamate linkage, and the substituent groups influence their biological effects in different therapeutic areas.

Comparative Structure-Activity Relationship Analysis

The biological activity of thiazole carbamates is exquisitely sensitive to their substitution patterns. We will now explore the SAR of these compounds in the context of different therapeutic targets.

Enzyme Inhibition: A Tale of Two Targets

Thiazole carbamates have emerged as potent inhibitors of several enzymes, particularly hydrolases. A comparative analysis of their SAR against different enzyme targets reveals both common principles and target-specific requirements.

2.1.1. Lysosomal Acid Lipase (LAL) Inhibition

Thiazole carbamates have been identified as potent inhibitors of lysosomal acid lipase (LAL), an enzyme implicated in certain lysosomal storage diseases. The inhibitory mechanism is believed to involve the carbamoylation of the active site serine residue of LAL.

Key SAR insights for LAL inhibition include:

- The Carbamate Moiety is Essential: Studies have shown that the carbamate group is critical for LAL inhibition. Replacement of the carbamate with an amide or ester functionality leads to a significant loss of activity.
- Substitution on the Thiazole Ring: The nature and position of substituents on the thiazole ring are crucial for potency. Generally, electron-withdrawing groups on the thiazole ring enhance inhibitory activity.
- The Nature of the Amine Substituent: The substituent on the nitrogen atom of the carbamate plays a significant role in modulating potency. Lipophilic and aromatic substituents are often favored for optimal activity.

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2.1.2. Fatty Acid Amide Hydrolase (FAAH) Inhibition

Thiazole carbamates have also been investigated as inhibitors of fatty acid amide hydrolase (FAAH), a key enzyme in the endocannabinoid system. Similar to LAL, the proposed mechanism of inhibition involves the carbamoylation of a catalytic serine residue in the FAAH active site.

Key SAR insights for FAAH inhibition include:

- Importance of the Carbamate: As with LAL, the carbamate functionality is a key pharmacophore for FAAH inhibition.
- Influence of Thiazole Substituents: The substitution pattern on the thiazole ring dictates both potency and selectivity. Small, lipophilic groups at the C4 and C5 positions of the thiazole ring are often beneficial.
- Role of the Carbamate Side Chain: The nature of the substituent on the carbamate nitrogen is a critical determinant of activity. Bulky and hydrophobic groups can enhance potency, likely by occupying a hydrophobic pocket in the FAAH active site.

Comparative Summary of Enzyme Inhibition SAR:

Feature	LAL Inhibition	FAAH Inhibition
Carbamate Moiety	Essential for activity	Essential for activity
Thiazole Ring Substituents	Electron-withdrawing groups enhance potency	Small, lipophilic groups at C4 and C5 are favorable
Carbamate Side Chain	Lipophilic and aromatic groups are preferred	Bulky and hydrophobic groups can increase potency

This comparison highlights that while the carbamate moiety is a common requirement for the inhibition of both LAL and FAAH, the optimal substitution patterns on the thiazole ring and the carbamate side chain are target-dependent. This underscores the importance of fine-tuning the scaffold to achieve selectivity for a particular enzyme.

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Antimicrobial Activity

Thiazole-derived carbamates have demonstrated promising activity against a range of microbial pathogens.[4] The SAR in this area is often broader, with multiple potential mechanisms of action.

Key SAR insights for antimicrobial activity include:

- Substitution at the 2-Amino Position: The nature of the substituent on the 2-amino group of the thiazole ring is a key determinant of antimicrobial potency. Carbamate derivatives at this position have shown good activity.
- Influence of the Carbamate Ester Group: The alcoholic or phenolic portion of the carbamate ester can be varied to modulate the lipophilicity and steric bulk of the molecule, which in turn affects its ability to penetrate microbial cell walls and membranes.
- Substitution on the Thiazole Ring: Modifications at the C4 and C5 positions of the thiazole ring can significantly impact the antimicrobial spectrum and potency. For instance, the presence of a thiophene moiety has been shown to enhance activity against certain bacterial and fungal strains.[4]

Anticancer Activity

The thiazole scaffold is a common feature in many anticancer agents.[5][6] While research on thiazole carbamates specifically as anticancer drugs is an emerging area, the broader SAR of thiazole derivatives provides valuable insights.

Key SAR insights for anticancer activity (extrapolated from related thiazole derivatives):

- Targeting Kinases: Many thiazole-containing anticancer agents target protein kinases.[7] The carbamate moiety can be strategically employed to form key hydrogen bonds within the ATP-binding pocket of these enzymes.
- Induction of Apoptosis: Certain thiazole derivatives have been shown to induce apoptosis in cancer cells.[6] The substitution pattern on the thiazole ring and the nature of the side chains are critical for this activity.

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- Modulation of Physicochemical Properties: The carbamate group can be used to fine-tune the physicochemical properties of the molecule, such as solubility and membrane permeability, which are crucial for oral bioavailability and in vivo efficacy.

Experimental Protocols

To facilitate further research in this area, we provide detailed methodologies for key experiments used in the evaluation of thiazole carbamates.

Synthesis of Thiazole Carbamates

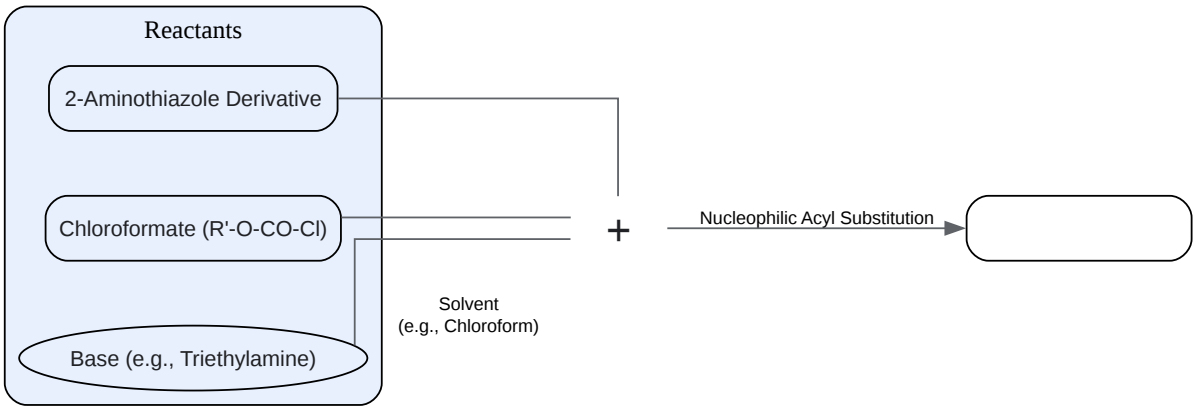
A general and versatile method for the synthesis of thiazole carbamates involves the reaction of a 2-aminothiazole derivative with a suitable chloroformate in the presence of a base.[4]

Step-by-Step Protocol:

- Dissolution: Dissolve the 2-aminothiazole starting material in a suitable dry aprotic solvent (e.g., chloroform, dichloromethane, or tetrahydrofuran).
- Base Addition: Add an appropriate base (e.g., triethylamine or pyridine) to the solution and cool the reaction mixture to 0 °C in an ice bath.
- Chloroformate Addition: Slowly add the desired chloroformate dropwise to the cooled reaction mixture with constant stirring.
- Reaction Monitoring: Allow the reaction to proceed at 0 °C for a specified time (e.g., 1-2 hours) and then warm to room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Work-up: Upon completion, quench the reaction with water and extract the product with an organic solvent.
- Purification: Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain the desired thiazole carbamate.

Diagram: General Synthetic Scheme for Thiazole Carbamates

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Caption: A generalized workflow for the synthesis of thiazole carbamates.

In Vitro Enzyme Inhibition Assay (General Protocol)

This protocol provides a general framework for assessing the inhibitory activity of thiazole carbamates against a target enzyme. Specific parameters such as substrate concentration and incubation time will need to be optimized for each enzyme.

Step-by-Step Protocol:

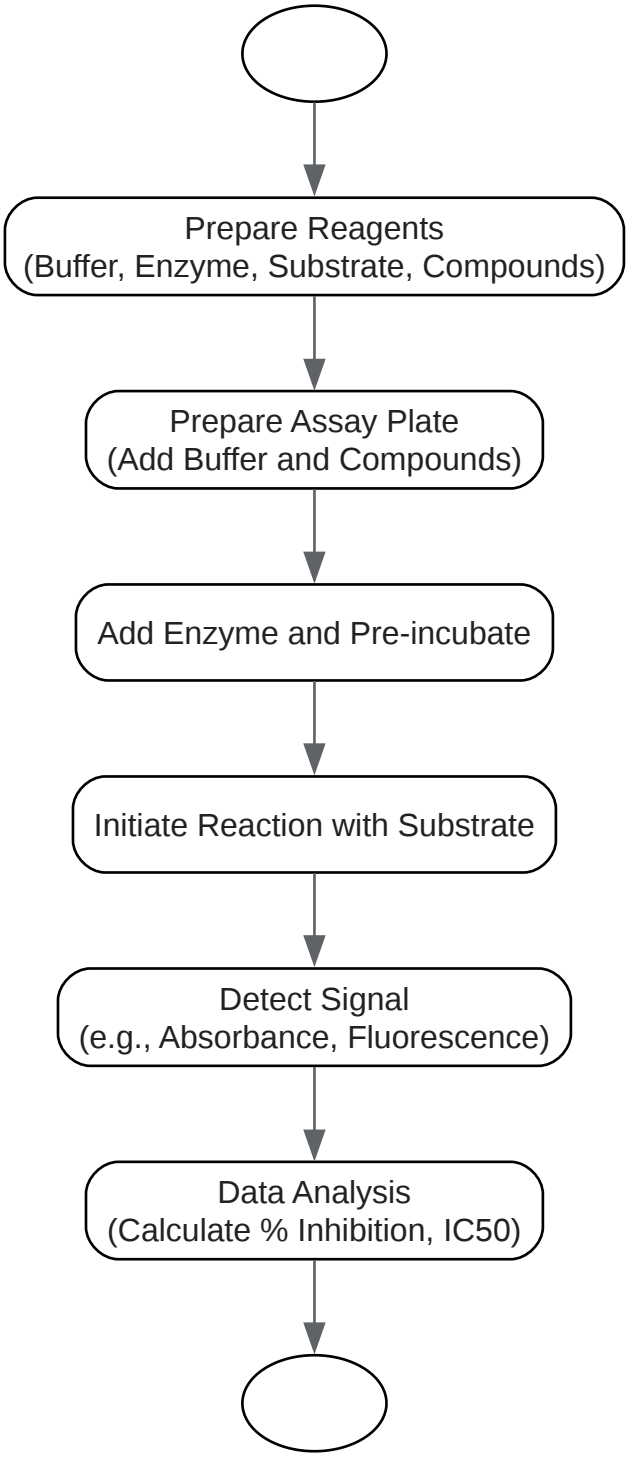
- Reagent Preparation: Prepare stock solutions of the test compounds (thiazole carbamates) in a suitable solvent (e.g., DMSO). Prepare assay buffer, enzyme solution, and substrate solution at the desired concentrations.
- Assay Plate Preparation: Add the assay buffer to the wells of a microplate.
- Compound Addition: Add serial dilutions of the test compounds to the wells. Include a positive control (a known inhibitor) and a negative control (solvent only).
- Enzyme Addition: Add the enzyme solution to all wells and pre-incubate for a specific period to allow for compound-enzyme interaction.

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- Reaction Initiation: Initiate the enzymatic reaction by adding the substrate solution to all wells.
- Signal Detection: Measure the product formation or substrate depletion over time using a suitable detection method (e.g., absorbance, fluorescence, or luminescence) with a microplate reader.
- Data Analysis: Calculate the percentage of inhibition for each compound concentration relative to the negative control. Determine the IC50 value (the concentration of inhibitor that causes 50% inhibition) by fitting the data to a dose-response curve.

Diagram: Workflow for an In Vitro Enzyme Inhibition Assay

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Caption: A typical workflow for determining the in vitro inhibitory activity of compounds.

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Antimicrobial Susceptibility Testing (Broth Microdilution)

This method is used to determine the minimum inhibitory concentration (MIC) of a compound against a specific microorganism.

Step-by-Step Protocol:

- Compound Preparation: Prepare serial dilutions of the thiazole carbamate compounds in a suitable broth medium in a 96-well microplate.
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism in the same broth medium.
- Inoculation: Add the microbial inoculum to each well of the microplate containing the compound dilutions. Include a positive control (broth with inoculum, no compound) and a negative control (broth only).
- Incubation: Incubate the microplate under appropriate conditions (e.g., temperature, time) for microbial growth.
- MIC Determination: After incubation, visually inspect the wells for microbial growth (turbidity). The MIC is the lowest concentration of the compound that completely inhibits visible growth. The results can also be read using a microplate reader by measuring the optical density.

Conclusion and Future Directions

The thiazole carbamate scaffold represents a highly versatile and promising platform for the discovery of novel therapeutic agents. As this guide has illustrated, the biological activity of these compounds can be exquisitely tuned by systematic modifications of their chemical structure. Comparative SAR analysis reveals that while some general principles apply across different therapeutic targets, achieving high potency and selectivity requires a deep understanding of the specific molecular interactions within the target's binding site.

Future research in this area should focus on:

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- Expanding the Chemical Space: The synthesis and evaluation of novel thiazole carbamate libraries with greater structural diversity will be crucial for identifying new lead compounds.
- Elucidating Mechanisms of Action: For compounds with interesting biological activity, detailed mechanistic studies are needed to identify their precise molecular targets and pathways of action.
- Optimizing ADME Properties: A key challenge in drug development is optimizing the absorption, distribution, metabolism, and excretion (ADME) properties of lead compounds. Future SAR studies should incorporate the evaluation of these parameters to identify candidates with favorable pharmacokinetic profiles.

By leveraging the principles of medicinal chemistry and a thorough understanding of SAR, the full therapeutic potential of thiazole carbamates can be unlocked, leading to the development of new and effective treatments for a wide range of diseases.

References

- El-Sayed, N. N. E., et al. (2016). Synthesis, Characterization and Antimicrobial Evaluation of some Thiazole-Derived Carbamates, Semicarbazones, Amides and Carboxamide. Journal of the Chemical Society of Pakistan, 38(2), 358-368. [Link]
- Zhang, Y., et al. (2017). Synthesis and Anticancer Activity of Novel Thiazole-5-Carboxamide Derivatives. Molecules, 22(10), 1733. [Link]
- Request PDF. (n.d.). Synthesis, characterization and antimicrobial evaluation of some thiazole-derived carbamates, semicarbazones, amides and carboxamide. ResearchGate. [Link]
- Gherman, A. M., et al. (2024). An Overview of the Structure–Activity Relationship in Novel Antimicrobial Thiazoles Clubbed with Various Heterocycles (2017–2023). Pharmaceuticals, 17(2), 249. [Link]
- El-Sayed, N. N. E., et al. (2016). Synthesis, Characterization and Antimicrobial Evaluation of some Thiazole-Derived Carbamates, Semicarbazones, Amides and Carboxamide. INIS-IAEA. [Link]

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- Kaur, R., et al. (2022). Thiazole and Related Heterocyclic Systems as Anticancer Agents: A Review on Synthetic Strategies, Mechanisms of Action and SAR Studies. Anti-Cancer Agents in Medicinal Chemistry, 22(14), 2599-2626. [Link]
- Al-Ostath, A., et al. (2023). Thiazole-carboxamide derivatives as potent antioxidant agents with drug-like properties: In vitro, molecular docking, and DFT studies. PLOS ONE, 18(9), e0291635. [Link]
- El-Gazzar, M. G., et al. (2023). Anticancer Studies of Newly Synthesized Thiazole Derivatives: Synthesis, Characterization, Biological Activity, and Molecular Docking. Molecules, 28(21), 7319. [Link]
- Abdel-Wahab, B. F., et al. (2024). Design, synthesis, and biological investigation of new thiazole-based derivatives as multi-targeted inhibitors endowed with antiproliferative, antioxidant, and antibacterial properties. Frontiers in Chemistry, 12, 1384587. [Link]
- Vasile, C. I., et al. (2022). An Overview of the Synthesis and Antimicrobial, Antiprotozoal, and Antitumor Activity of Thiazole and Bisthiazole Derivatives. Molecules, 27(19), 6268. [Link]

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Sources

- 1. An Overview of the Synthesis and Antimicrobial, Antiprotozoal, and Antitumor Activity of Thiazole and Bisthiazole Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. An Overview of the Structure–Activity Relationship in Novel Antimicrobial Thiazoles Clubbed with Various Heterocycles (2017–2023) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. faculty.ksu.edu.sa [faculty.ksu.edu.sa]
- 5. Thiazole and Related Heterocyclic Systems as Anticancer Agents: A Review on Synthetic Strategies, Mechanisms of Action and SAR Studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]

- 7. pdf.benchchem.com [pdf.benchchem.com]
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